

Essential Safety and Logistical Information for Handling (R)-(-)-2-Pentanol

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Compound of Interest

Compound Name: (R)-(-)-2-Pentanol

Cat. No.: B1631112

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for **(R)-(-)-2-Pentanol**, a flammable and irritant liquid. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

(R)-(-)-2-Pentanol is classified as a flammable liquid and vapor that can be harmful if inhaled and may cause respiratory irritation.^{[1][2][3]} It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area, away from heat and open flames.^{[1][4]}

Hazard Identification and Classification

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Flammable liquids	Category 3	Warning	H226: Flammable liquid and vapour.[1] [3]
Acute toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled.[1][3]
Specific target organ toxicity — single exposure	Category 3, Respiratory system	Warning	H335: May cause respiratory irritation.[1] [3][5]
Skin irritation	Category 2	Warning	H315: Causes skin irritation.
Eye irritation	Category 2A	Warning	H319: Causes serious eye irritation.

Physical and Chemical Properties

Property	Value
CAS Number	31087-44-2
Molecular Formula	C5H12O
Molecular Weight	88.15 g/mol [6]
Appearance	Clear, colorless liquid[7]
Odor	Disagreeable, characteristic odor[7]
Boiling Point	118 - 119 °C (244.4 - 246.2 °F)[5]
Melting Point	-73 °C (-99.4 °F)
Flash Point	33 - 34 °C (91.4 - 93.2 °F)[3][8]
Density	0.812 g/cm ³ at 25 °C[9]
Vapor Density	3.04 (Air = 1)[1][8]
Solubility in Water	44.6 mg/mL at 25 °C[7]
Autoignition Temperature	330 - 343 °C (626 - 649.4 °F)[7][8]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **(R)-(-)-2-Pentanol** to ensure the appropriate level of PPE is utilized.

PPE Type	Specifications
Eye and Face Protection	Safety glasses with side-shields or a face shield are required. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1] [6]
Skin Protection	Handle with chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after. A complete suit protecting against chemicals and flame-retardant antistatic protective clothing may be necessary depending on the scale of work. [1] [6]
Respiratory Protection	If a risk assessment indicates the need for respiratory protection, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. For sole protection, a full-face supplied-air respirator is recommended. [1] [9]

Handling and Storage Procedures

Proper handling and storage are critical to minimize risks associated with **(R)-(-)-2-Pentanol**.

Operational Plan:

- Ventilation: Always handle **(R)-(-)-2-Pentanol** in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
[\[1\]](#)[\[4\]](#) Use only non-sparking tools and take precautionary measures against static discharge.
[\[1\]](#)[\[10\]](#) Ground/bond container and receiving equipment.[\[1\]](#)[\[10\]](#)
- Personal Hygiene: Wash hands thoroughly after handling and before breaks.[\[1\]](#)[\[6\]](#)

- Spills: In case of a spill, remove all ignition sources and evacuate the area.[1][9] Absorb the spill with an inert, non-combustible material such as sand or earth and place it in a suitable container for disposal.[4][9]

Storage Plan:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][9]
- Keep containers upright to prevent leakage.[9]
- Store locked up.[1][4]
- **(R)-(-)-2-Pentanol** may form explosive peroxides. It is recommended to test for peroxide formation before distillation or evaporation and to either test for peroxides or discard the chemical after one year.[1]

Disposal Plan

The disposal of **(R)-(-)-2-Pentanol** and its containers must be conducted in accordance with all applicable local, state, and federal regulations.

- Waste Characterization: Unused **(R)-(-)-2-Pentanol** is considered hazardous waste due to its flammability.
- Container Management: Do not mix with other waste.[9] Leave the chemical in its original container.[9] Uncleaned containers should be handled as the product itself.[9]
- Disposal Method: Offer surplus and non-recyclable solutions to a licensed disposal company.[9] Do not dispose of it in drains or the environment.[1][7]

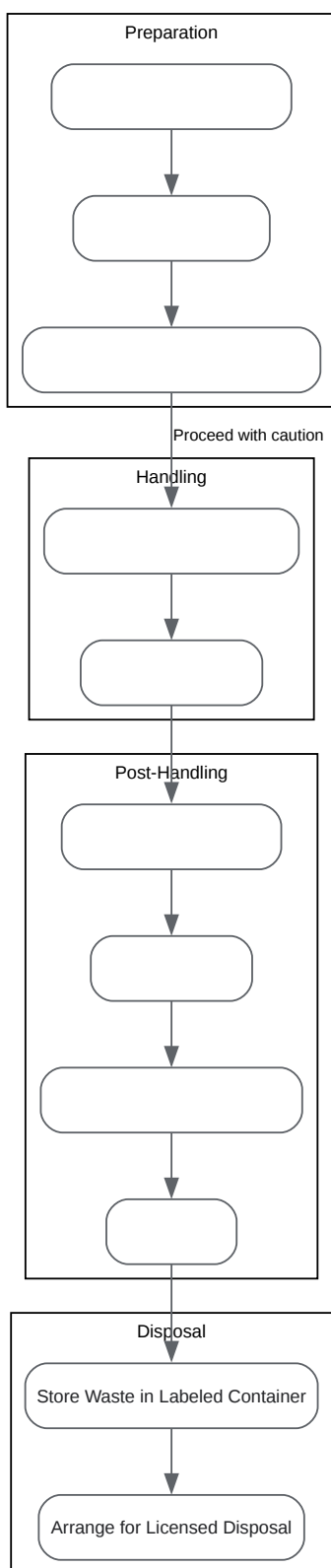
Experimental Protocol: General Laboratory Use

The following is a general protocol for the use of **(R)-(-)-2-Pentanol** in a laboratory setting. This should be adapted based on the specific experimental requirements.

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clear of ignition sources.

- Assemble all necessary glassware and equipment. Ensure all equipment is clean, dry, and free of contaminants.
- Don the appropriate PPE as outlined above.
- Dispensing:
 - Use a properly calibrated pipette or graduated cylinder to measure the required volume of **(R)-(-)-2-Pentanol**.
 - Perform all transfers within the fume hood.
 - Keep the container tightly closed when not in use.
- Reaction:
 - If the reaction is to be heated, use a heating mantle with a temperature controller and a stir bar for even heating. Avoid open flames.
 - Monitor the reaction for any unexpected changes.
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction carefully, if necessary.
 - Perform any extractions or purifications within the fume hood.
- Waste Collection:
 - Collect all **(R)-(-)-2-Pentanol**-containing waste in a designated, properly labeled hazardous waste container.

Workflow for Handling (R)-(-)-2-Pentanol



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Caption: Workflow for the safe handling and disposal of **(R)-(-)-2-Pentanol**.

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